

Technical Support Center: GSK319347A

Solubility in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK319347A

Cat. No.: B1672380

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This technical support center provides researchers, scientists, and drug development professionals with a centralized resource for information regarding the solubility of **GSK319347A** in Dimethyl Sulfoxide (DMSO). Below you will find frequently asked questions, troubleshooting guides, and detailed experimental protocols to facilitate your research.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **GSK319347A** in DMSO?

A1: **GSK319347A** exhibits high solubility in DMSO. Different suppliers report slightly different maximum concentrations, but it is generally soluble up to 100 mM.^{[1][2]} One supplier specifies a solubility of 45 mg/mL, which corresponds to 95.84 mM.^[3] Another indicates solubility at 46.95 mg/mL, equivalent to 100 mM.^[1]

Q2: Are there any special considerations when preparing a **GSK319347A** stock solution in DMSO?

A2: Yes. It is recommended to use ultrasonic treatment to aid dissolution.^[3] Additionally, because DMSO is hygroscopic (readily absorbs moisture from the air), it is crucial to use newly opened or properly stored anhydrous DMSO. The presence of water in DMSO can significantly impact the solubility of the product.^[3]

Q3: How should I store the **GSK319347A** stock solution in DMSO?

A3: Once prepared, the stock solution should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles. For long-term storage, it is recommended to store the solution at -80°C for up to 6 months. For shorter-term storage, -20°C for up to 1 month is advised.[3]

Q4: Can I use the DMSO stock solution for in vivo experiments?

A4: Direct injection of a high concentration DMSO solution is generally not recommended for in vivo studies due to potential toxicity. The DMSO stock solution should be further diluted into a pharmaceutically acceptable vehicle. MedChemExpress provides example protocols for preparing in vivo formulations, such as using a vehicle of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline, or 10% DMSO and 90% Corn Oil.[3]

Troubleshooting Guide

Issue 1: GSK319347A powder is not fully dissolving in DMSO.

- Possible Cause 1: Insufficient mixing.
 - Solution: Vortex the solution for several minutes. If the compound still does not dissolve, proceed to the next step.
- Possible Cause 2: Concentration is too high.
 - Solution: While the reported solubility is high, slight variations in purity or the presence of different salt forms can affect solubility. Try adding a small amount of additional DMSO to decrease the concentration.
- Possible Cause 3: Insufficient energy to break the crystal lattice.
 - Solution: Use sonication to aid dissolution.[3] A brief warming of the solution in a water bath (e.g., to 37°C) can also help, but be cautious and check the compound's stability at elevated temperatures.
- Possible Cause 4: Poor quality or wet DMSO.
 - Solution: DMSO is hygroscopic and can absorb moisture, which can reduce the solubility of many compounds.[3] Use a fresh, unopened bottle of anhydrous or high-purity DMSO.

Issue 2: The dissolved GSK319347A solution appears cloudy or has precipitates after storage.

- Possible Cause 1: The solution was not stored properly.
 - Solution: Ensure the solution is stored at the recommended temperature (-20°C for short-term, -80°C for long-term) and is tightly sealed to prevent moisture absorption and solvent evaporation.[\[3\]](#)
- Possible Cause 2: The compound has precipitated out of solution during freeze-thaw cycles.
 - Solution: Before use, allow the aliquot to thaw completely at room temperature. Warm the vial gently in a water bath and vortex or sonicate briefly to redissolve any precipitate. To avoid this issue, it is highly recommended to prepare single-use aliquots.[\[3\]](#)

Quantitative Solubility Data

Supplier	Concentration (mg/mL)	Molar Concentration (mM)	Notes
MedchemExpress	45	95.84	Requires ultrasonic; Hygroscopic DMSO has a significant impact on solubility. [3]
Tocris Bioscience	46.95	100	-
R&D Systems	-	100	-

Molecular Weight of **GSK319347A** is 469.53 g/mol .[\[1\]](#)[\[2\]](#)

Experimental Protocols

Protocol 1: Preparation of a 100 mM GSK319347A Stock Solution in DMSO

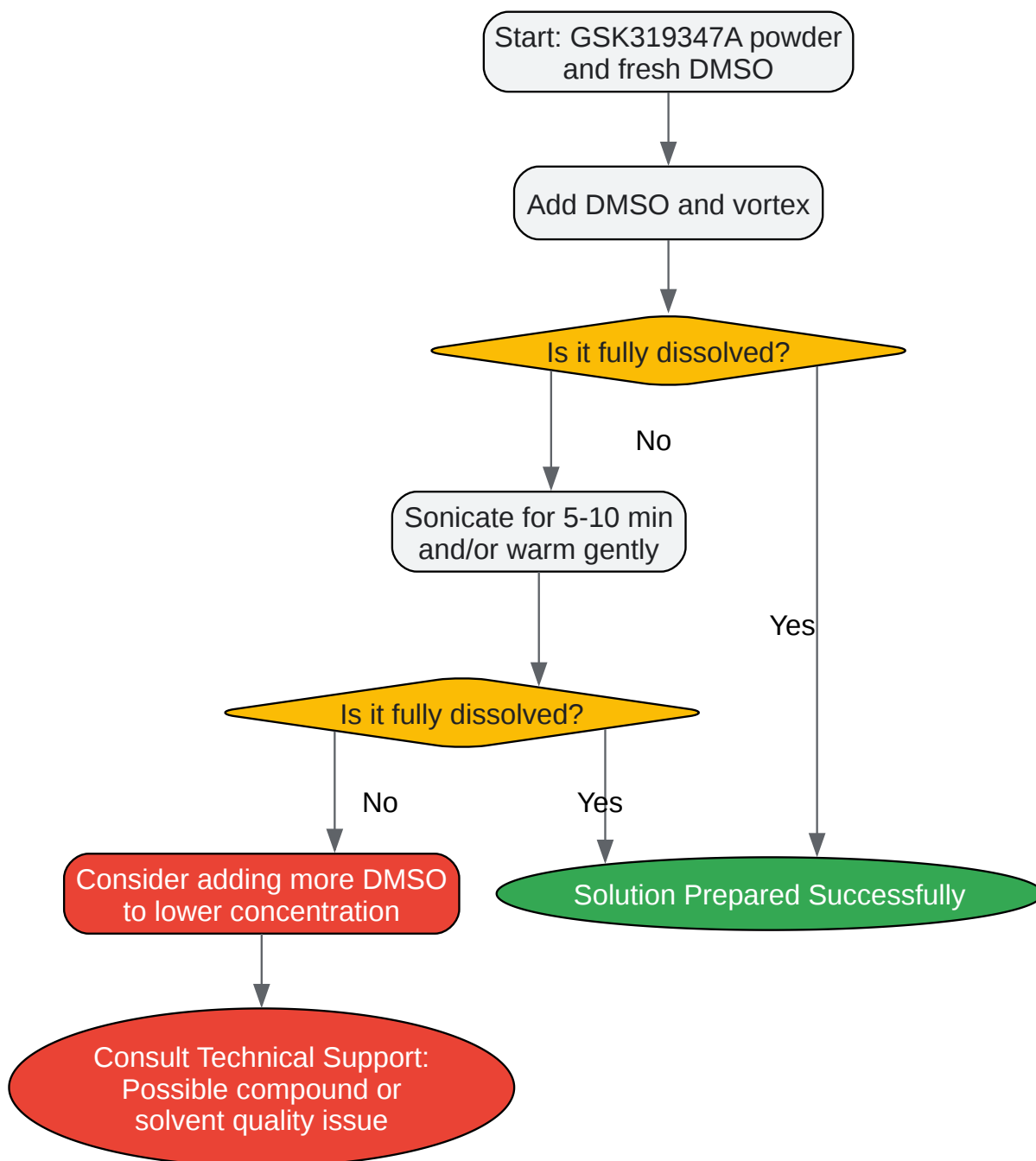
Materials:

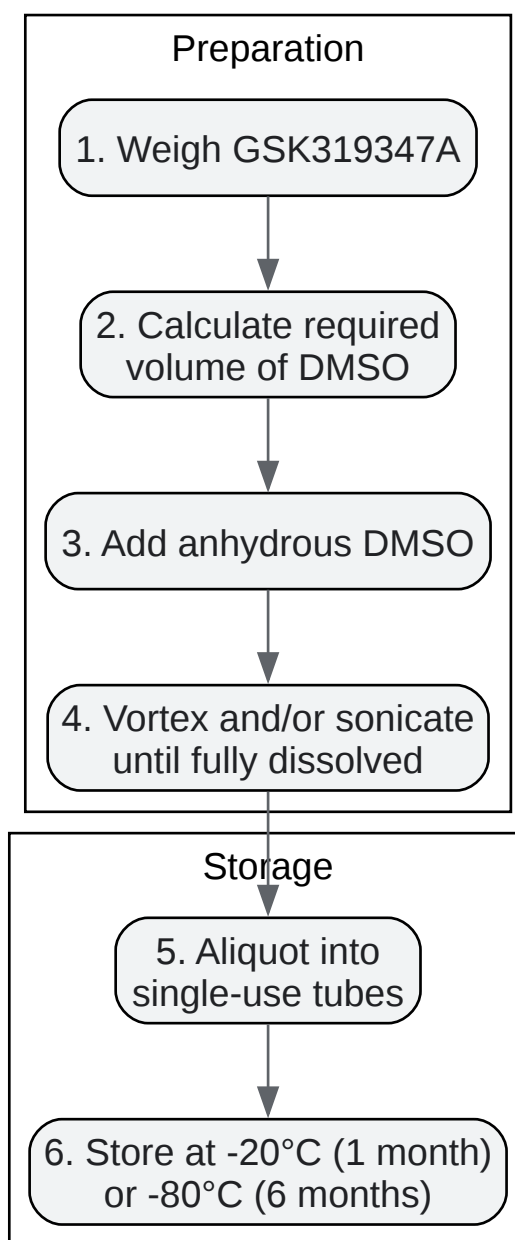
- **GSK319347A** powder (e.g., 5 mg)
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional, but recommended)

Methodology:

- **Weigh the Compound:** Accurately weigh out the desired amount of **GSK319347A** powder. For example, to prepare a 100 mM stock, you might weigh 4.695 mg. Note: It is often more practical to weigh a larger mass, such as 5 mg, and calculate the required volume of DMSO.
- **Calculate DMSO Volume:** Based on the mass of the compound and the desired concentration, calculate the required volume of DMSO. The formula is: $\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} * \text{Molar Concentration (mol/L)})$
 - For 5 mg of **GSK319347A** (MW: 469.53) to make a 100 mM (0.1 M) solution:
 - $\text{Volume (L)} = 0.005 \text{ g} / (469.53 \text{ g/mol} * 0.1 \text{ mol/L}) = 0.0001065 \text{ L} = 106.5 \mu\text{L}$
- **Dissolution:** Add the calculated volume of anhydrous DMSO to the vial containing the **GSK319347A** powder.
- **Mixing:** Tightly cap the vial and vortex thoroughly until the powder is completely dissolved.
- **Sonication (Recommended):** If the compound does not fully dissolve with vortexing, place the vial in a sonicator bath for 5-10 minutes.[3]
- **Aliquoting and Storage:** Once fully dissolved, dispense the stock solution into single-use aliquots in sterile, tightly sealed tubes. Store the aliquots at -80°C for up to 6 months.[3]

Visualizations





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- To cite this document: BenchChem. [Technical Support Center: GSK319347A Solubility in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672380#gsk319347a-solubility-in-dmsol]

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